

monoethanolamine borate solubility in different solvents

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Compound of Interest

Compound Name: Monoethanolamine borate

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An in-depth technical guide on the solubility of **monoethanolamine borate** in various solvents.

Disclaimer: This technical guide synthesizes publicly available information. It is intended for informational purposes for researchers, scientists, and drug development professionals. It is crucial to consult original research and safety data sheets before any experimental work.

Introduction

Monoethanolamine borate is a reaction product of monoethanolamine and boric acid. It finds applications in various industrial formulations, including corrosion inhibitors, lubricants, and wood preservatives. A critical physicochemical property for its formulation and application is its solubility in different solvents. This guide provides a comprehensive overview of the available information on the solubility of **monoethanolamine borate**, addresses the conflicting reports in the literature, and provides standardized experimental protocols for its determination.

Solubility Profile of Monoethanolamine Borate

The solubility of **monoethanolamine borate** is influenced by several factors, including the stoichiometry of the reactants (monoethanolamine and boric acid), the physical form of the product (e.g., crystalline or amorphous), and the nature of the solvent. The available data on its solubility is primarily qualitative, with some conflicting reports.

Aqueous Solubility

There are conflicting reports regarding the solubility of **monoethanolamine borate** in water.

- **High Solubility:** Several sources describe **monoethanolamine borate** as being "infinitely soluble" or "readily soluble" in water.[1][2][3][4] This suggests a very high degree of solubility, where it may be miscible in all proportions or form highly concentrated solutions. This high solubility is a key feature for its application in aqueous formulations.
- **Low Solubility:** In contrast, a Chinese patent (CN112142768A) states that **monoethanolamine borate** has "low solubility in water at normal temperature and normal pressure".[5][6] The patent describes the product as a solid white powder.

Reconciliation of Conflicting Reports:

The discrepancy in reported aqueous solubility may be attributed to the following factors:

- **Stoichiometry and Structure:** The reaction between monoethanolamine and boric acid can yield different products with varying structures and properties depending on the molar ratio of the reactants and the reaction conditions. The highly soluble form might be a liquid or an amorphous solid that readily dissolves, while the less soluble form could be a specific crystalline structure. The reaction of boric acid with monoethanolamine can be exothermic and result in a mixture of crystalline and gel-like phases, which have been shown to have different dissolution behaviors.[7]
- **Equilibrium in Solution:** **Monoethanolamine borate** exists in a dynamic equilibrium in aqueous solutions.[8] Attempts to isolate a solid form by removing water can shift the equilibrium and alter the nature of the molecule.[8] The "infinitely soluble" description may refer to the behavior of the reaction mixture in water, which is a stable aqueous solution.

Solubility in Organic Solvents

- **Alcohols:** **Monoethanolamine borate** is generally reported to be "readily soluble" in alcohols such as methanol and ethanol.[4][9] This makes alcohols suitable co-solvents for formulations.
- **Glycols:** It is also soluble in glycols like ethylene glycol.[10]
- **Nonpolar Organic Solvents:** The solubility in nonpolar organic solvents like toluene, xylene, and mineral spirits is reported to be slight.[11]

Quantitative Solubility Data

A comprehensive search of scientific literature and technical databases did not yield specific quantitative solubility data for **monoethanolamine borate** in various solvents at different temperatures. The available information is summarized in the table below.

Solvent	Temperature (°C)	Solubility
Water	Not Specified	"Infinitely soluble" / "Readily soluble" [1] [2] [3] [4] [8] [9]
Water	Normal	"Low solubility" [5] [6]
Alcohols (general)	Not Specified	"Readily soluble" [4] [9]
Methanol	Not Specified	Miscible [11]
Ethanol	Not Specified	Miscible [11]
Toluene	Not Specified	Slightly soluble [11]
Xylene	Not Specified	Slightly soluble [11]
Mineral Spirits	Not Specified	Slightly soluble [11]

Note: The terms "infinitely soluble" and "readily soluble" are qualitative and lack precise numerical values. The "low solubility" report from the patent highlights the need for experimental verification.

Experimental Protocols for Solubility Determination

Due to the lack of specific published protocols for **monoethanolamine borate**, this section provides generalized methodologies based on standard guidelines for determining the solubility of chemical substances.

Determination of Aqueous Solubility (Adapted from OECD Guideline 105)

This protocol is suitable for determining the water solubility of **monoethanolamine borate**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[12\]](#)[\[13\]](#) The flask method is appropriate given its expected high solubility.

Principle:

A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined by a suitable analytical method.

Apparatus:

- Constant temperature water bath or shaker
- Volumetric flasks
- Analytical balance
- Centrifuge (optional)
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm)
- Analytical instrument for quantification (e.g., HPLC, ICP-MS for boron analysis, or titration)

Procedure:

- Preliminary Test: Add small, successive amounts of **monoethanolamine borate** to a known volume of water at the desired temperature in a flask. Shake well after each addition until the substance no longer dissolves and a solid phase remains. This provides an estimate of the solubility.
- Equilibration: Prepare several flasks with a known volume of water. Add an excess amount of **monoethanolamine borate** to each flask, based on the preliminary test.
- Place the flasks in a constant temperature bath or shaker and agitate for a sufficient time to reach equilibrium (e.g., 24-48 hours). The time required for equilibration should be determined experimentally.
- Phase Separation: After equilibration, allow the undissolved solid to settle. If necessary, centrifuge the samples to facilitate separation.
- Carefully withdraw an aliquot of the clear supernatant (the saturated solution). It is crucial to avoid disturbing the solid phase.

- Filter the aliquot through a membrane filter (0.45 μm) that does not interact with the substance.
- Analysis: Accurately dilute the filtered saturated solution to a suitable concentration for analysis.
- Determine the concentration of **monoethanolamine borate** in the diluted solution using a validated analytical method. Boron content can be determined by Inductively Coupled Plasma (ICP) techniques.^[14] Alternatively, the concentration of the monoethanolamine moiety can be determined by techniques such as High-Performance Liquid Chromatography (HPLC) after appropriate derivatization.^{[15][16]}
- Calculation: Calculate the solubility in g/L or other appropriate units, taking into account the dilution factor.

Determination of Solubility in Organic Solvents

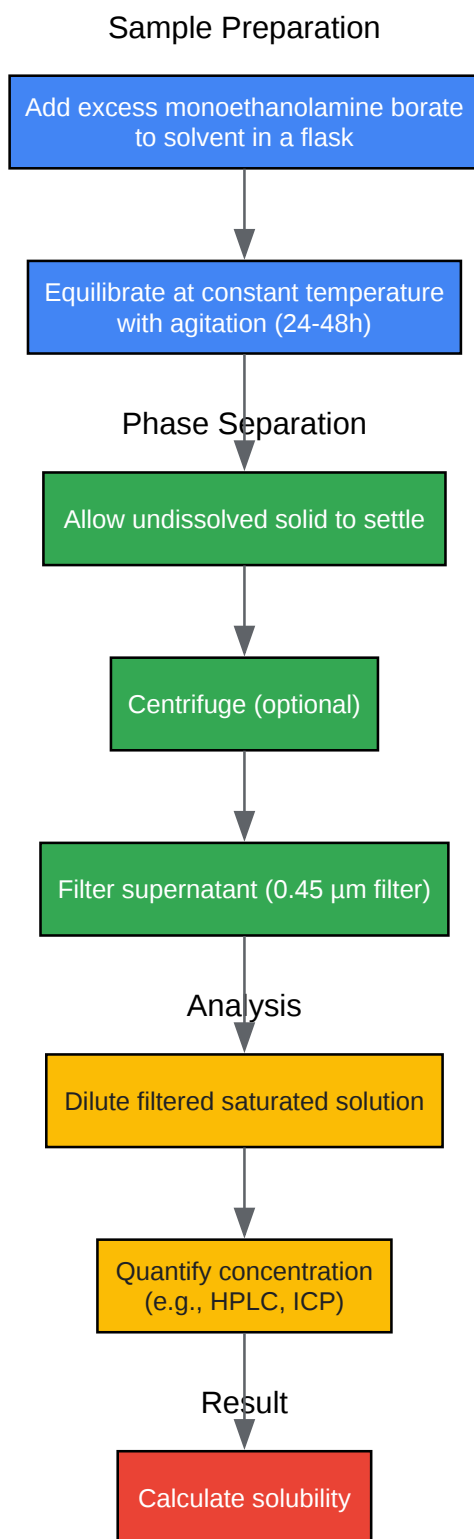
A similar protocol to the aqueous solubility determination can be used for organic solvents.^[17]

Procedure:

- Replace water with the desired organic solvent (e.g., ethanol, methanol, ethylene glycol).
- Follow the steps of the preliminary test, equilibration, phase separation, and analysis as described for aqueous solubility.
- The choice of analytical method will depend on the solvent and the potential for interference. HPLC is often a suitable technique for quantification in organic solvents.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of **monoethanolamine borate**.

Conclusion

The solubility of **monoethanolamine borate** is a key parameter for its various applications. While it is generally considered to be highly soluble in water and alcohols, there are conflicting reports about its aqueous solubility that may be related to the specific form of the compound. Quantitative data in the public domain is scarce, necessitating experimental determination for specific formulation needs. The provided experimental protocols, based on standard methodologies, offer a framework for researchers to accurately measure the solubility of **monoethanolamine borate** in different solvents. Further research is needed to quantify the solubility of different **monoethanolamine borate** species and to fully understand the factors influencing their dissolution behavior.

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